

# "Challenges in the scale-up synthesis of N-(6-nitro-2-benzothiazolyl)cyclohexanecarboxamide"

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## Compound of Interest

Compound Name: *Cyclohexanecarboxamide, N-(6-nitro-2-benzothiazolyl)-*

Cat. No.: *B1663264*

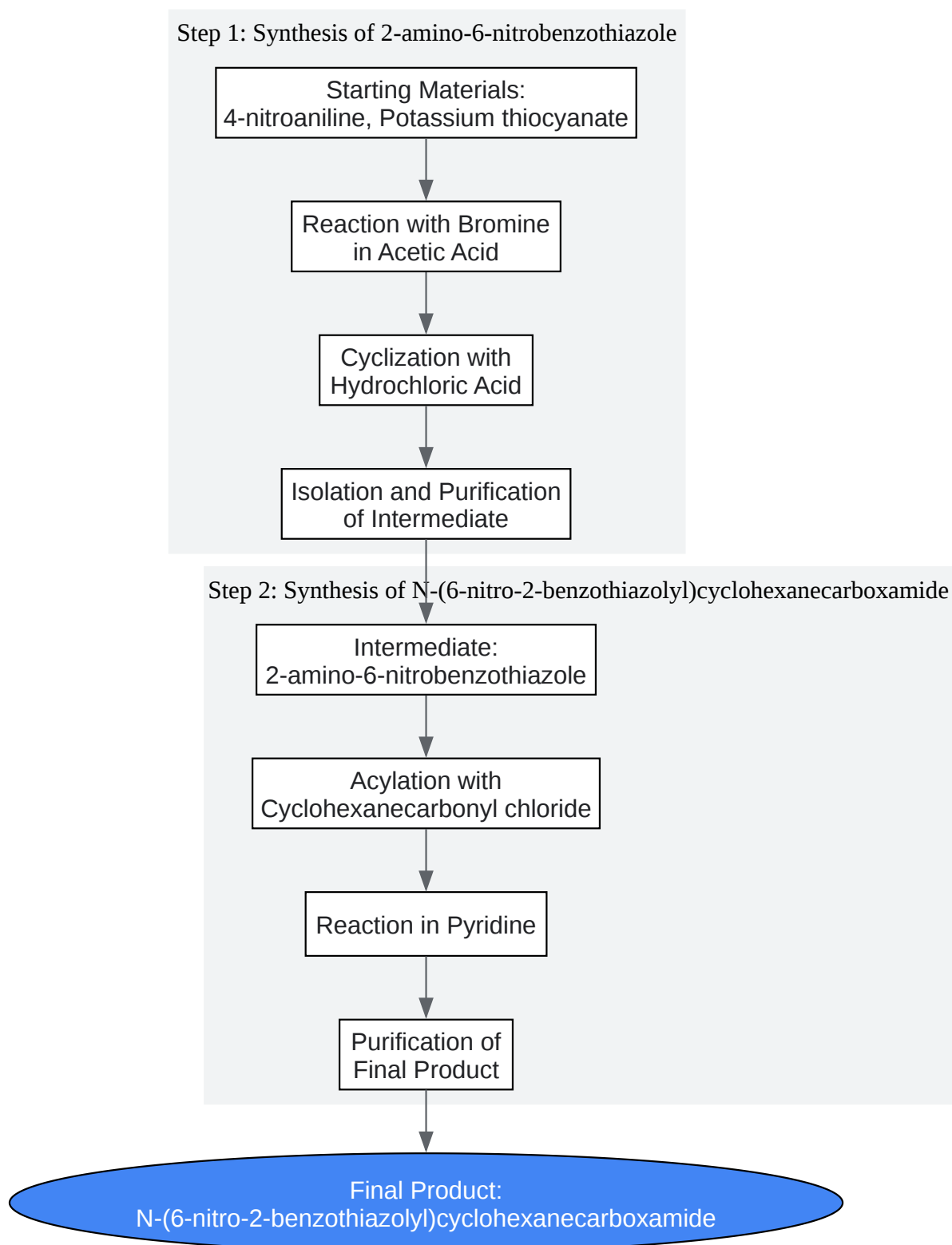
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## Technical Support Center: Synthesis of N-(6-nitro-2-benzothiazolyl)cyclohexanecarboxamide

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals involved in the scale-up synthesis of N-(6-nitro-2-benzothiazolyl)cyclohexanecarboxamide.

## Experimental Workflow

The overall workflow for the synthesis is outlined below, from starting materials to the final purified product.



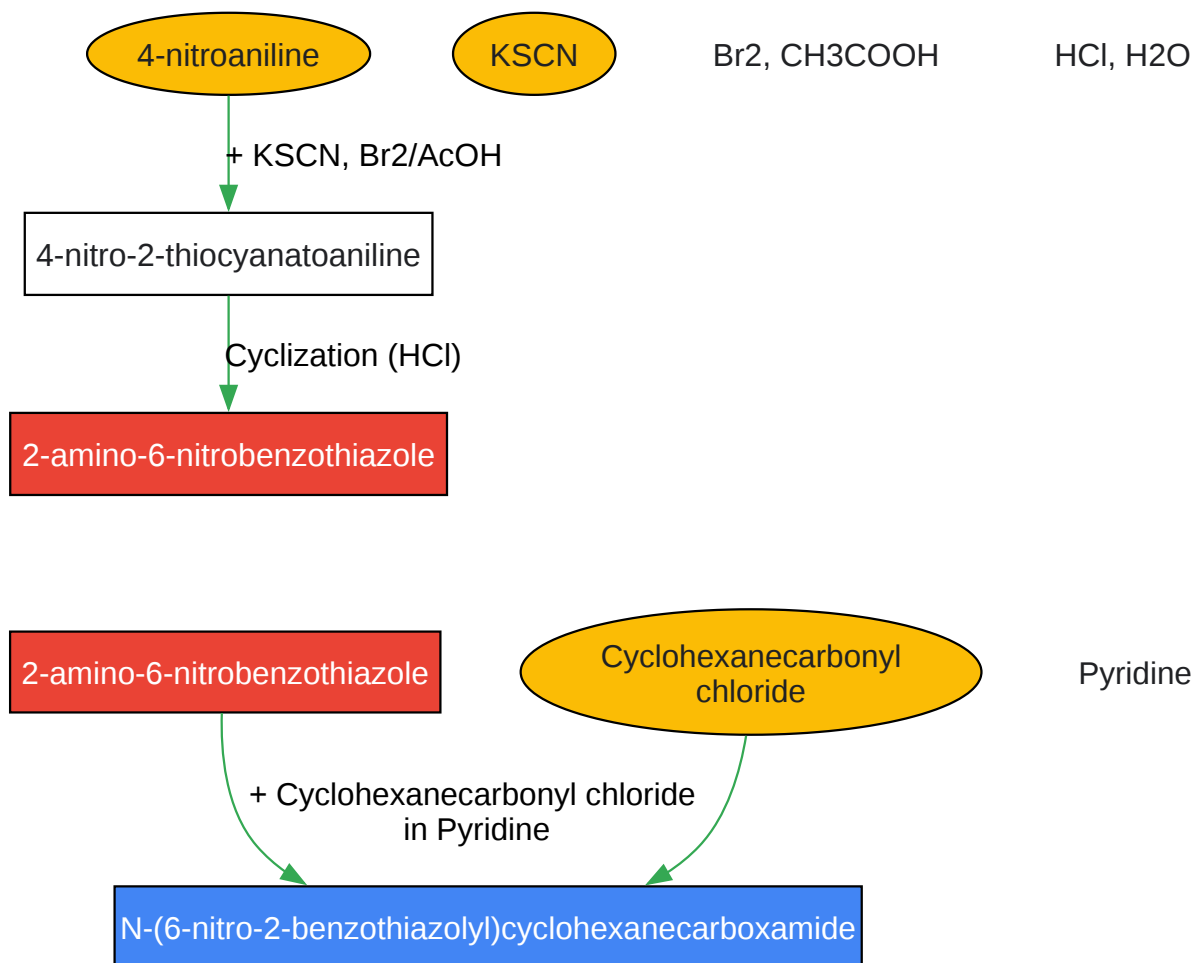
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Caption: Overall experimental workflow for the two-step synthesis.

## Step 1: Synthesis of 2-amino-6-nitrobenzothiazole

This step involves the synthesis of the key intermediate, 2-amino-6-nitrobenzothiazole, from 4-nitroaniline.

### Reaction Pathway



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